

# An In-Depth Technical Guide to 2-Amino-4'-methylbenzophenone

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## Compound of Interest

Compound Name: 2-Amino-4'-methylbenzophenone

Cat. No.: B1266141

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This guide provides essential physicochemical data for **2-Amino-4'-methylbenzophenone**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

## Core Molecular Data

The fundamental molecular properties of **2-Amino-4'-methylbenzophenone** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO	[1][2][3]
Molecular Weight	211.26 g/mol	[1][2][3][4]
Alternate Molecular Weight	211.259 g/mol	[5]

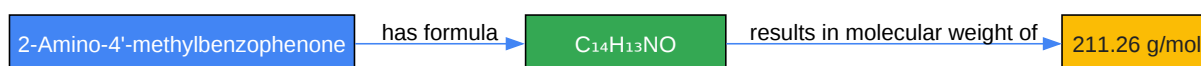
## Experimental Protocols

While detailed experimental protocols for the synthesis or analysis of **2-Amino-4'-methylbenzophenone** are not provided in the search results, it is noted that this compound is utilized as a starting reagent in the synthesis of other complex molecules. For instance, it is used in the palladium-catalyzed preparation of certain antitumor agents. Researchers requiring

specific experimental methodologies would need to consult specialized synthetic chemistry literature.

## Logical Relationship of Molecular Data

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the calculated molecular weight.



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Molecular data relationship for **2-Amino-4'-methylbenzophenone**.

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## References

- 1. 2-Amino-4'-methylbenzophenone m | C14H13NO | CID 118923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-AMINO-4'-METHYLBENZOPHENONE | 36192-63-9 [chemicalbook.com]
- 3. 2-Amino-4-methylbenzophenone | C14H13NO | CID 78651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 2-Amino-4-methyl-benzophenone | CymitQuimica [cymitquimica.com]
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